

Stability and Storage of 4-Amino-3-chlorophenol: A Technical Guide

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Compound of Interest

Compound Name: 4-Amino-3-chlorophenol

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the stability and recommended storage conditions for **4-Amino-3-chlorophenol**, a key intermediate in the pharmaceutical and specialty chemical industries. Understanding the stability profile of this compound is critical for ensuring its quality, efficacy, and safety in research and development applications.

Physicochemical Properties

A summary of the key physicochemical properties of **4-Amino-3-chlorophenol** is presented in Table 1. These parameters are essential for handling and storage considerations.

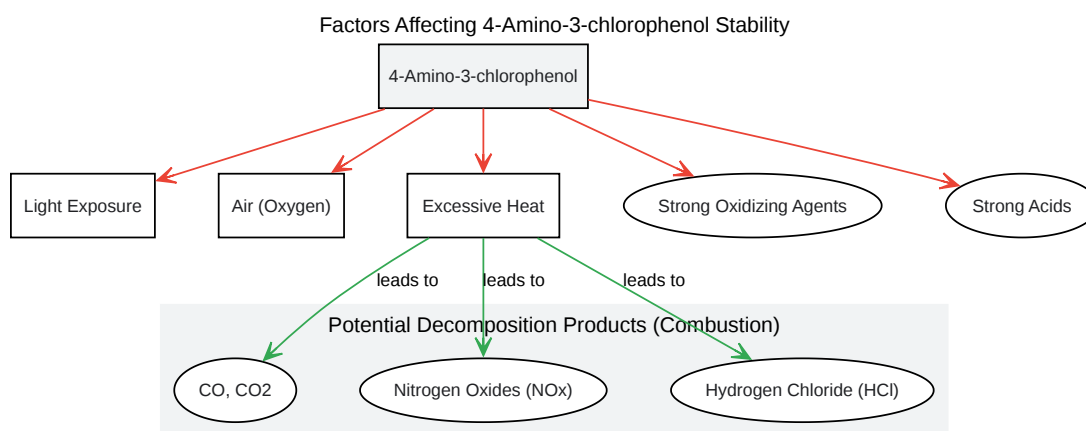
Property	Value	References
Molecular Formula	C ₆ H ₆ ClNO	[1]
Molecular Weight	143.57 g/mol	[1][2]
Appearance	Off-white to light brown crystalline powder	[3]
Melting Point	138 - 160 °C	[2][3][4][5]
Boiling Point	285 - 287.3 °C (decomposes)	[2][3]
Solubility	Soluble in ethanol, acetone; slightly soluble in cold water	[3]

Stability Profile

4-Amino-3-chlorophenol is a stable compound under normal conditions, but it is sensitive to certain environmental factors.[4][6][7] Adherence to proper handling and storage protocols is crucial to prevent degradation and maintain the integrity of the compound.

Factors Affecting Stability

The primary factors that can compromise the stability of **4-Amino-3-chlorophenol** are exposure to light, air, and high temperatures.[3][4][6] It is also incompatible with strong oxidizing agents and strong acids.[4][6]



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Factors influencing the stability of **4-Amino-3-chlorophenol**.

Hazardous Decomposition

Under combustion, **4-Amino-3-chlorophenol** will decompose and emit toxic fumes, including carbon monoxide, carbon dioxide, nitrogen oxides, and hydrogen chloride.[4][6][7]

While specific degradation pathways under ambient conditions are not extensively detailed in public literature, the general degradation of chlorophenols in the environment can occur via ortho- and meta-cleavage pathways, often facilitated by microbial action.[8]

Storage and Handling Recommendations

To ensure the long-term stability and quality of **4-Amino-3-chlorophenol**, the following storage and handling guidelines should be strictly followed.

Storage Conditions

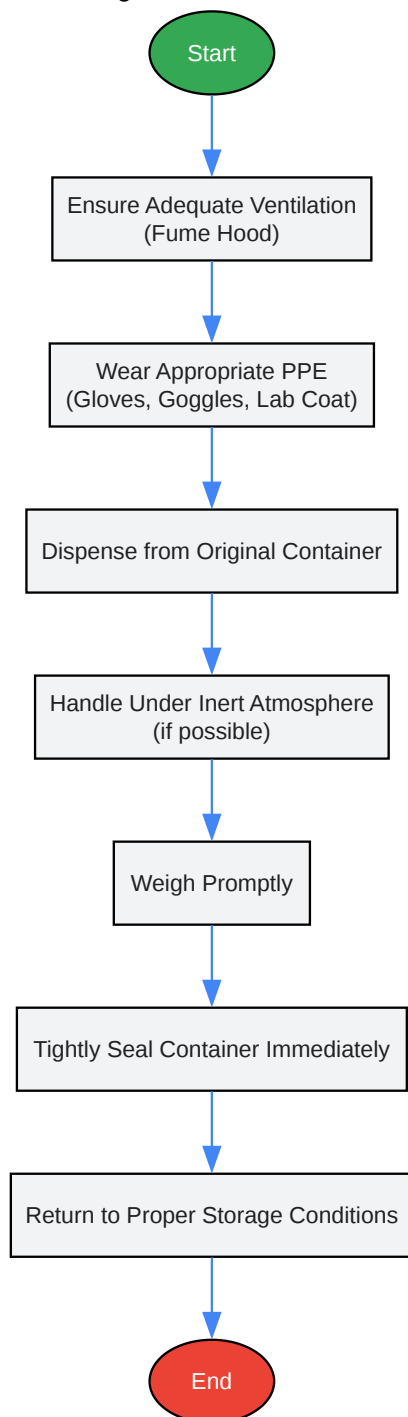
A summary of recommended storage conditions is provided in Table 2.

Parameter	Recommendation	References
Temperature	Cool, dry place. Recommended at 4°C or below 25°C.	[2][3][4][6][9]
Atmosphere	Store under an inert atmosphere.	[3]
Light	Protect from light. Store in a dark place.	[2][9]
Container	Keep in a tightly closed, original container.	[4][6][7][9]
Ventilation	Store in a well-ventilated area.	[4][6][9]
Segregation	Store away from incompatible materials (strong oxidizing agents, strong acids).	[4][6][9]
Security	Store locked up.	[7][9]

Handling Procedures

Proper handling techniques are essential to prevent contamination and degradation.

Recommended Handling Workflow for 4-Amino-3-chlorophenol



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A generalized workflow for handling **4-Amino-3-chlorophenol**.

Experimental Protocols

Detailed experimental protocols for the stability testing of **4-Amino-3-chlorophenol** are not widely available in the public domain. However, standard pharmaceutical stability testing guidelines, such as those from the International Council for Harmonisation (ICH), can be adapted. A typical stability study would involve:

- **Sample Preparation:** Storing aliquots of **4-Amino-3-chlorophenol** in controlled environmental chambers.
- **Stress Conditions:** Exposing samples to various conditions, including elevated temperature (e.g., 40°C, 60°C), high humidity (e.g., 75% RH), and photostability testing (exposure to light).
- **Time Points:** Analyzing samples at predetermined time intervals (e.g., 0, 3, 6, 9, 12 months).
- **Analytical Method:** Utilizing a validated stability-indicating analytical method, such as High-Performance Liquid Chromatography (HPLC), to quantify the parent compound and detect any degradation products.
- **Data Analysis:** Evaluating the change in assay value and the formation of impurities over time to establish a retest period or shelf life.

Conclusion

4-Amino-3-chlorophenol is a stable chemical intermediate when stored and handled correctly. Its primary sensitivities are to light, air, and heat. By adhering to the storage conditions outlined in this guide—specifically, storing it in a cool, dark, dry, and well-ventilated area in a tightly sealed container, preferably under an inert atmosphere—researchers and drug development professionals can ensure the material's integrity for their applications. The provided workflow diagrams offer a visual guide to best practices in handling and understanding the stability of this compound.

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- To cite this document: BenchChem. [Stability and Storage of 4-Amino-3-chlorophenol: A Technical Guide]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b108459#4-amino-3-chlorophenol-stability-and-storage-conditions]

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